

Dodecanedioic Acid-d4: A Technical Guide to Synthesis, Labeling, and Application

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Compound of Interest

Compound Name: *Dodecanedioic acid-d4*

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Abstract

This technical guide provides a comprehensive overview of the synthesis, characterization, and application of **Dodecanedioic acid-d4** (DDDA-d4), a stable isotope-labeled analogue of Dodecanedioic acid (DDDA). DDDA is a naturally occurring dicarboxylic acid with increasing interest in pharmaceutical and metabolic research. The deuterated form, DDDA-d4, is an invaluable tool for researchers, serving as an internal standard for accurate quantification in mass spectrometry-based assays and as a tracer for metabolic flux analysis. This document details a robust synthetic protocol, methods for characterization, and illustrates its primary applications with clear, structured data and workflow diagrams.

Introduction to Dodecanedioic Acid and its Deuterated Analog

Dodecanedioic acid (DDDA) is a C12 α,ω -dicarboxylic acid.^[1] It is a key monomer in the production of polymers like Nylon 6,12 and finds applications in cosmetics, lubricants, and as a corrosion inhibitor.^{[2][3]} In the biomedical field, DDDA is investigated for its potential therapeutic effects in metabolic disorders.^[1]

The synthesis of a deuterated version, specifically **Dodecanedioic acid-d4** (DDDA-d4), where four hydrogen atoms are replaced by deuterium, is crucial for advanced biomedical research.

The most common and synthetically accessible form is 2,2,11,11-tetradeca²terododecanedioic acid. The primary applications of DDDA-d4 include:

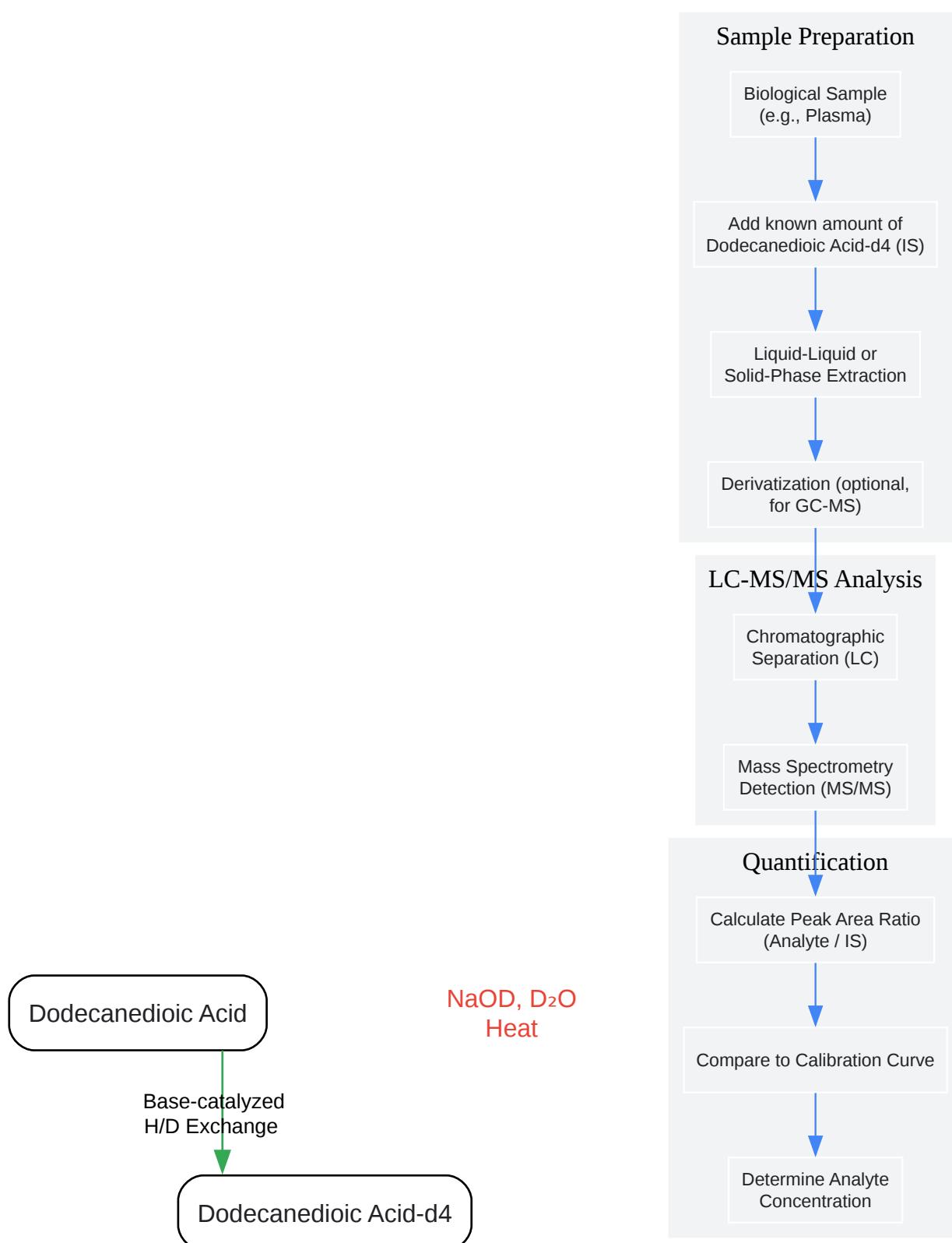
- Internal Standard for Mass Spectrometry: Stable isotope-labeled compounds are the gold standard for internal standards in quantitative mass spectrometry (MS) assays.^[4] DDDA-d4 mimics the chemical and physical properties of endogenous DDDA, allowing for precise correction of matrix effects and variations during sample preparation and analysis.^[5]
- Metabolic Tracer: Deuterium-labeled compounds are used to trace the metabolic fate of molecules *in vivo* and *in vitro*.^[6] Administration of DDDA-d4 allows researchers to follow its absorption, distribution, metabolism, and excretion (ADME) without interfering with the endogenous pool of the unlabeled compound.

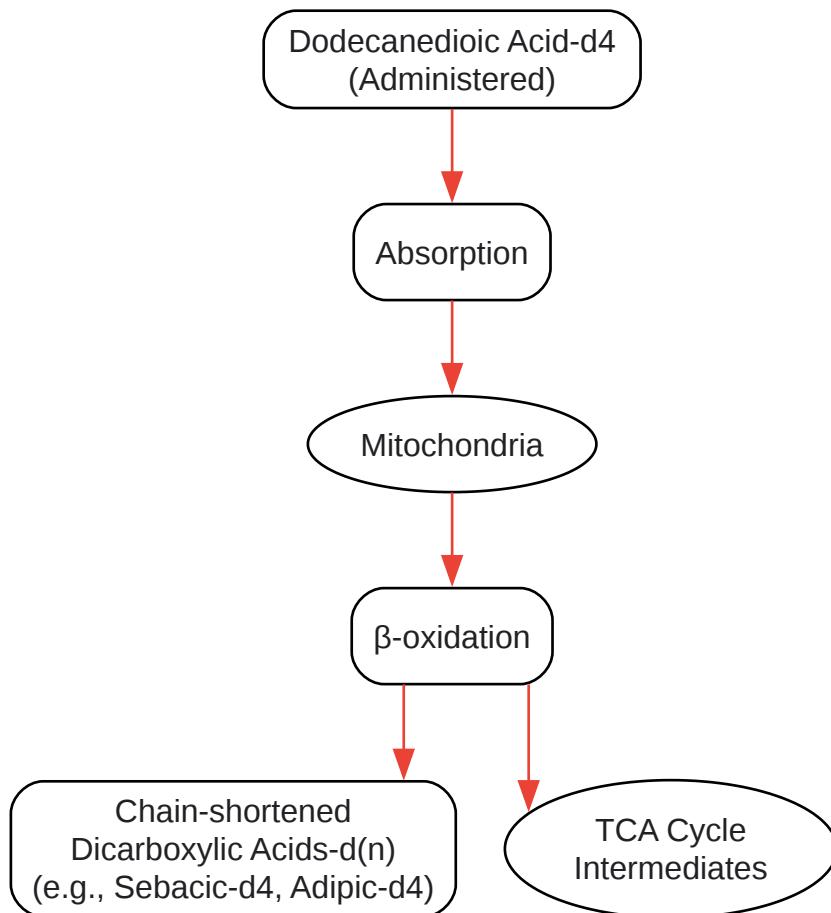
Synthesis and Labeling of Dodecanedioic Acid-d4

The most practical method for preparing **Dodecanedioic acid-d4** is through a base-catalyzed hydrogen-deuterium (H/D) exchange at the α -positions to the carboxylic acid groups. This method is efficient and utilizes readily available starting materials.

Proposed Synthetic Pathway

The synthesis involves the enolization of the dicarboxylic acid under basic conditions in the presence of a deuterium source, typically deuterium oxide (D_2O), which leads to the exchange of the acidic α -protons with deuterium.



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